

Butyl Decyl Adipate: A Technical Guide to a Non-Phthalate Plasticizer Solution

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Butyl decyl adipate*

Cat. No.: *B12647238*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct and extensive data on **Butyl Decyl Adipate** is limited in publicly available literature. This guide provides a comprehensive overview based on the well-documented properties and performance of analogous adipate esters, particularly Dibutyl Adipate (DBA) and other long-chain adipates. The principles, experimental protocols, and performance characteristics described herein are representative of the adipate class of non-phthalate plasticizers and serve as a robust framework for the evaluation of **Butyl Decyl Adipate**.

Introduction

The demand for high-performance, safe, and environmentally benign plasticizers has driven significant research into alternatives for traditional phthalate-based compounds. Adipate esters have emerged as a leading class of non-phthalate plasticizers, offering excellent compatibility with a range of polymers, superior low-temperature flexibility, and a favorable toxicological profile. **Butyl Decyl Adipate**, an asymmetric diester of adipic acid with butyl and decyl alcohols, represents a strategic molecular design to balance plasticizing efficiency, permanence, and processing characteristics. This technical guide delves into the synthesis, properties, and evaluation of **Butyl Decyl Adipate** as a non-phthalate plasticizer, providing researchers and drug development professionals with the foundational knowledge for its application.

Synthesis of Butyl Decyl Adipate

The synthesis of **Butyl Decyl Adipate**, an asymmetric adipate ester, can be achieved through a two-step esterification of adipic acid. This method allows for controlled introduction of the different alcohol moieties.

A general enzymatic synthesis approach, which offers high selectivity and mild reaction conditions, is outlined below.

Caption: Proposed enzymatic synthesis of **Butyl Decyl Adipate**.

Physicochemical and Performance Properties

The properties of **Butyl Decyl Adipate** can be inferred by examining related adipate esters. The asymmetric structure with C4 and C10 alkyl chains is expected to offer a balance of properties between shorter-chain adipates (like DBA) and longer-chain adipates (like didecyl adipate).

Table 1: Comparison of Physicochemical Properties of Adipate Esters

Property	Dibutyl Adipate (DBA)	Di(2-ethylhexyl) Adipate (DEHA/DOA)	Butyl Decyl Adipate (BDA) (Estimated)
CAS Number	105-99-7[1]	103-23-1	N/A
Molecular Formula	C14H26O4[1]	C22H42O4	C20H38O4
Molecular Weight (g/mol)	258.36[1]	370.58	342.52
Boiling Point (°C)	300-305[1]	~214 (at 5 mmHg)	~320-340
Density (g/mL at 25°C)	0.96[1]	~0.922	~0.94
Water Solubility	Practically insoluble (4-6 mg/L)[1]	Insoluble	Insoluble
Volatility	Low (Vapor Pressure: 0.001-0.002 mmHg at 25°C)[1]	Low	Very Low

Table 2: Performance Characteristics of Adipate Plasticizers in PVC

Performance Metric	General Adipate Characteristics	Expected Performance of Butyl Decyl Adipate
Plasticizing Efficiency	Good, lowers glass transition temperature (Tg) effectively.[2]	High efficiency, comparable to or better than DBA due to the longer decyl chain.
Low-Temperature Flexibility	Excellent, a key advantage of adipates.[3]	Excellent, maintaining flexibility at low temperatures.
Migration Resistance	Moderate; higher than phthalates of similar molecular weight.[3]	Improved resistance compared to DBA due to higher molecular weight.
Volatility	Generally low, increases with decreasing alkyl chain length.	Lower volatility than DBA, leading to better permanence.
Compatibility with PVC	Good for alkyl chain lengths up to C10.[3]	Expected to have good compatibility with PVC.

Mechanism of Action as a Plasticizer

Adipate plasticizers function by embedding themselves between polymer chains, disrupting the intermolecular forces that hold the chains together. This increases the free volume and mobility of the polymer chains, resulting in a more flexible material with a lower glass transition temperature (Tg).

Caption: Mechanism of polymer plasticization by **Butyl Decyl Adipate**.

Experimental Protocols

The evaluation of a novel plasticizer like **Butyl Decyl Adipate** involves a series of standardized tests to characterize its performance in a polymer matrix. The following are detailed methodologies for key experiments, based on established ASTM and ISO standards.

Synthesis of Asymmetric Adipate Ester (Butyl Decyl Adipate)

This protocol describes a general two-step enzymatic synthesis.

- Monoesterification:
 - In a round-bottom flask, combine adipic acid (1.0 mmol), n-butanol (1.0 mmol), and an immobilized lipase (e.g., Novozym 435, 10-200 mg) in a suitable solvent (e.g., cyclohexane, 2 mL).
 - Place the reaction mixture in a thermostatic shaker at 45°C and 250 rpm.
 - Monitor the reaction progress by periodically taking small samples and analyzing for the formation of the monoester using gas chromatography (GC) or high-performance liquid chromatography (HPLC).
 - Once the desired conversion to the monoester is achieved, filter to remove the enzyme.
- Diersterification:
 - To the filtrate containing the butyl adipate monoester, add n-decanol (1.0 mmol) and fresh immobilized lipase.
 - Continue the reaction under the same conditions (45°C, 250 rpm).
 - Monitor the formation of **Butyl Decyl Adipate** by GC or HPLC.
- Purification:
 - After the reaction is complete, filter to remove the enzyme.
 - Wash the enzyme with fresh solvent to recover any adsorbed product.
 - Combine the filtrate and washings and remove the solvent and any excess alcohol using a rotary evaporator.
 - Purify the resulting **Butyl Decyl Adipate** using column chromatography.

Evaluation of Plasticizer Efficiency (Based on ASTM D2284)

This test determines the effect of the plasticizer on the mechanical properties of a polymer, typically PVC.[4]

- Sample Preparation:
 - Prepare several PVC formulations with varying concentrations of **Butyl Decyl Adipate** (e.g., 20, 30, 40, 50 parts per hundred of resin - phr). Each formulation should also contain a standard amount of heat stabilizer.
 - Mix the components thoroughly in a two-roll mill at a temperature suitable for PVC compounding (e.g., 160-170°C) until a homogeneous sheet is formed.
 - Mold the sheets into standard dumbbell-shaped tensile test specimens using a compression molder according to ASTM D638.
- Conditioning:
 - Condition the test specimens in a controlled environment as per ASTM D618 (e.g., 23 ± 2°C and 50 ± 5% relative humidity) for at least 40 hours prior to testing.[4]
- Tensile Testing:
 - Conduct tensile tests on the conditioned specimens using a universal testing machine at a specified crosshead speed.
 - Record the tensile strength at break, elongation at break, and modulus of elasticity for each specimen.[4]
- Data Analysis:
 - Plot the measured tensile properties as a function of plasticizer concentration to evaluate the efficiency of **Butyl Decyl Adipate**. A significant decrease in modulus and increase in elongation with increasing concentration indicates good plasticizing efficiency.

Determination of Plasticizer Migration (Based on ISO 177)

This method assesses the tendency of a plasticizer to migrate from a plasticized material into an absorbent material.^{[1][5][6]}

- Apparatus and Materials:
 - Analytical balance (accurate to 0.001 g).
 - Air-circulating oven.
 - Test specimens: 50 mm diameter discs of the plasticized PVC.^[6]
 - Absorbent discs: A material with an affinity for the plasticizer (e.g., standard rubber or unplasticized polyethylene).^[6]
- Procedure:
 - Condition the test specimens and absorbent discs in a standard atmosphere.
 - Weigh the test specimen (m1) and a pair of absorbent discs (m2) accurately.
 - Create a "sandwich" by placing the test specimen between the two absorbent discs.
 - Place the assembly between two glass plates and apply a specified pressure (e.g., with a 5 kg weight).^[6]
 - Heat the assembly in the oven at a specified temperature (e.g., 70°C) for a defined period (e.g., 24 hours).
 - After heating, cool the assembly to room temperature and carefully separate the components.
 - Re-weigh the test specimen (m3) and the pair of absorbent discs (m4).
- Calculation:

- Calculate the mass loss of the test specimen: $\Delta m_{\text{specimen}} = m_1 - m_3$.
- Calculate the mass gain of the absorbent discs: $\Delta m_{\text{absorbent}} = m_4 - m_2$.
- The migration is reported as the mass loss of the specimen and/or the mass gain of the absorbent discs.

Thermal Analysis (DSC and TGA)

Thermal analysis provides insights into the thermal stability of the plasticizer and its effect on the polymer's thermal transitions.

- Differential Scanning Calorimetry (DSC):
 - Accurately weigh a small sample (5-10 mg) of the plasticized PVC into an aluminum DSC pan.
 - Place the pan in the DSC instrument.
 - Heat the sample at a controlled rate (e.g., 10°C/min) over a specified temperature range (e.g., -50°C to 150°C).^[7]
 - The glass transition temperature (T_g) is determined from the midpoint of the step change in the heat flow curve.^[8]
- Thermogravimetric Analysis (TGA):
 - Accurately weigh a sample (10-20 mg) of **Butyl Decyl Adipate** into a TGA pan.
 - Heat the sample at a controlled rate (e.g., 10°C/min) in a controlled atmosphere (e.g., nitrogen) to a high temperature (e.g., 600°C).
 - Record the mass of the sample as a function of temperature.
 - The onset of decomposition and the temperature of maximum weight loss provide information on the thermal stability of the plasticizer.

Experimental and Evaluation Workflow

The following diagram illustrates a logical workflow for the comprehensive evaluation of **Butyl Decyl Adipate** as a non-phthalate plasticizer.

Caption: Workflow for the evaluation of **Butyl Decyl Adipate**.

Toxicological Profile

While specific toxicological data for **Butyl Decyl Adipate** is not readily available, the safety profile of adipate esters, in general, is well-established. Dibutyl Adipate has low acute toxicity and is not considered a skin sensitizer. It is approved for use in cosmetic applications and in materials that come into contact with food.^[1] The metabolic pathway for adipate esters is expected to involve hydrolysis to adipic acid and the corresponding alcohols (butanol and decanol), which are then further metabolized. A comprehensive toxicological evaluation of **Butyl Decyl Adipate** would be necessary for specific applications, particularly in the pharmaceutical and medical device sectors.

Conclusion

Butyl Decyl Adipate holds promise as a high-performance, non-phthalate plasticizer. Its asymmetric design suggests a favorable balance of plasticizing efficiency, low-temperature performance, and permanence. While direct experimental data is sparse, the extensive knowledge base on related adipate esters provides a strong foundation for its development and application. The experimental protocols and evaluation workflow detailed in this guide offer a comprehensive framework for researchers to systematically characterize **Butyl Decyl Adipate** and unlock its potential in a variety of applications, from industrial polymers to sensitive drug delivery systems. Further research is warranted to generate specific data for this promising compound and validate its performance characteristics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BS EN ISO 177:2017 - TC | 31 Jan 2017 | BSI Knowledge [knowledge.bsigroup.com]

- 2. ocw.mit.edu [ocw.mit.edu]
- 3. kinampark.com [kinampark.com]
- 4. How to Test Plasticizer Efficiency in Flexible PVC (ASTM D2284) [eureka.patsnap.com]
- 5. standards.iteh.ai [standards.iteh.ai]
- 6. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 7. hitachi-hightech.com [hitachi-hightech.com]
- 8. azom.com [azom.com]
- To cite this document: BenchChem. [Butyl Decyl Adipate: A Technical Guide to a Non-Phthalate Plasticizer Solution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12647238#butyl-decyl-adipate-as-a-non-phthalate-plasticizer>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com